

Unraveling the Physicochemical Properties of Riboflavin (Vitamin B2)

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Compound of Interest

Compound Name: *Lanopylin B2*

Cat. No.: *B15558972*

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A Technical Guide for Researchers and Drug Development Professionals

Introduction:

This technical guide provides a comprehensive overview of the solubility and stability properties of Riboflavin, also known as Vitamin B2. Initial searches for "**Lanopylin B2**" did not yield any relevant results, leading to the conclusion that the intended subject of inquiry is Riboflavin. As an essential water-soluble vitamin, Riboflavin plays a crucial role as a precursor for the coenzymes flavin mononucleotide (FMN) and flavin adenine dinucleotide (FAD)[1]. These coenzymes are vital for various oxidation-reduction reactions in the body[1]. A thorough understanding of Riboflavin's physicochemical properties is paramount for its application in pharmaceutical formulations, food enrichment, and clinical research. This document synthesizes available data on its solubility in various solvents and its stability under different environmental conditions.

Solubility Profile of Riboflavin

Riboflavin exhibits limited solubility in water and many organic solvents, a critical consideration for the development of liquid formulations. Its solubility is influenced by the crystal structure and the solvent system[1][2].

Table 1: Solubility of Riboflavin in Various Solvents

Solvent	Solubility	Reference
Water	1 g in 3 - 15 L (depending on crystal structure); ~15 to 17 mg per 100 cc at room temperature	[1]
Ethanol (95%)	Slightly soluble; 4.5 mg in 100 ml of absolute ethanol at 27 °C	
Methanol	Freely soluble (for Riboflavin Butyrate)	
Chloroform	Very soluble (for Retinol Palmitate); Freely soluble (for Riboflavin Butyrate)	
Diethyl ether	Very soluble (for Retinol Palmitate); Slightly soluble (for Riboflavin Butyrate)	
Petroleum ether	Very soluble	
Acetic acid (100%)	Practically insoluble	
Acetone	Not soluble	
Benzene	Not soluble	
Dilute alkalies (e.g., 0.1 M NaOH)	Very soluble (but unstable)	
Aqueous Sodium Chloride Solutions	Soluble	

It is noteworthy that the solubility of Riboflavin can be enhanced through the use of solubilizing agents such as gallic acid and its water-soluble alkali metal salts. The more soluble form, Riboflavin-5'-phosphate (FMN), is often used in liquid products to overcome the poor water solubility of Riboflavin.

Stability Characteristics of Riboflavin

The stability of Riboflavin is significantly affected by exposure to light and the pH of the solution. While it is relatively heat-stable in a dry, solid form and in acidic solutions, it is highly labile in alkaline conditions and when exposed to light.

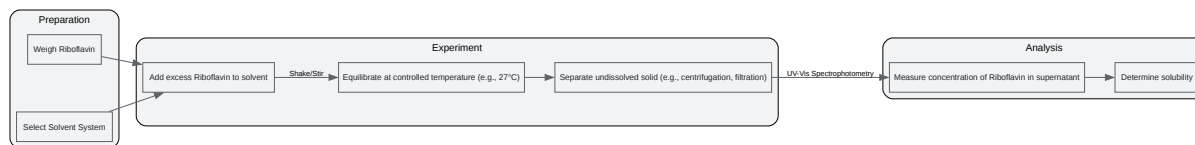
Table 2: Stability of Riboflavin under Different Conditions

Condition	Stability	Reference
Light	Highly photolabile in solution, especially in alkaline solutions. The dry solid is stable to diffuse light. Decomposed by light.	
pH	Unstable in alkaline solutions. Neutral and acidic solutions are stable in the dark (3% decomposition per month at 27 °C at pH 6.0).	
Temperature	Heat stable if not exposed to light. When heated to decompose, it releases toxic fumes containing nitric oxide. Acidic solutions may be sterilized by autoclaving.	
Storage	Should be stored in tight, light-resistant containers.	

Experimental Considerations and Methodologies

While detailed experimental protocols were not available in the searched literature, a general workflow for assessing the solubility and stability of a compound like Riboflavin can be outlined.

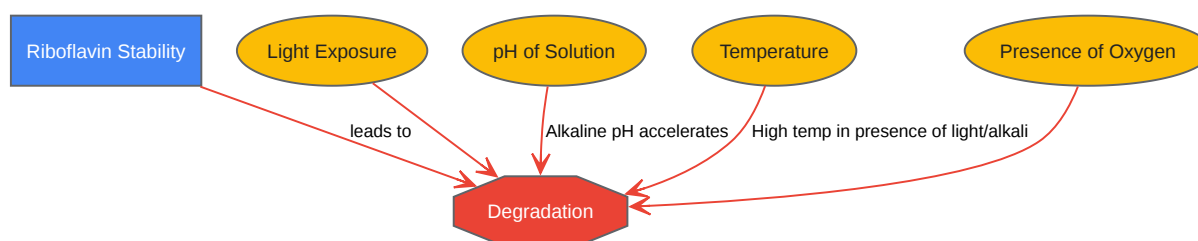
General Workflow for Solubility Assessment



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Caption: A generalized workflow for determining the solubility of Riboflavin.

Factors Influencing Riboflavin Stability



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Caption: Key environmental factors that influence the stability of Riboflavin.

Conclusion

The solubility and stability of Riboflavin are critical parameters that dictate its handling, formulation, and therapeutic efficacy. Its poor aqueous solubility necessitates strategies such as the use of its more soluble phosphate salt or the addition of solubilizing agents for liquid preparations. Furthermore, its pronounced sensitivity to light and alkaline conditions requires careful control of storage and processing environments to prevent degradation and loss of biological activity. While this guide summarizes the core physicochemical properties of

Riboflavin based on available literature, it is important to note the absence of detailed, standardized experimental protocols in the public domain. Researchers and formulation scientists are encouraged to perform specific studies to determine the precise solubility and stability profiles under their intended use conditions.

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